

# An In-depth Technical Guide to 2-(Cyclohexylmethoxy)-1-ethanamine

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## Compound of Interest

Compound Name: 2-(Cyclohexylmethoxy)-1-ethanamine

CAS No.: 200400-14-2

Cat. No.: B3114210

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## Abstract

This technical guide provides a comprehensive analysis of **2-(Cyclohexylmethoxy)-1-ethanamine**, a primary amine of interest in synthetic and medicinal chemistry. Due to the limited availability of direct experimental data for this specific molecule, this document establishes a robust theoretical framework based on fundamental chemical principles and data from closely related structural analogs. The guide outlines a plausible synthetic pathway, predicts physicochemical properties, details expected spectroscopic signatures for structural elucidation, and discusses potential applications. This document is intended to serve as a foundational resource for researchers initiating work with this compound, providing both theoretical understanding and practical guidance.

## Molecular and Structural Analysis

**2-(Cyclohexylmethoxy)-1-ethanamine** is a bifunctional organic molecule characterized by a primary amine and an ether linkage. Its structural features suggest a versatile role as a building block in the synthesis of more complex chemical entities.

## Core Molecular Data

A summary of the fundamental molecular data for **2-(Cyclohexylmethoxy)-1-ethanamine** is presented in Table 1.

| Property          | Value                              | Source |
|-------------------|------------------------------------|--------|
| Molecular Formula | C <sub>9</sub> H <sub>19</sub> NO  | [1]    |
| Molecular Weight  | 157.25 g/mol                       | [1]    |
| IUPAC Name        | 2-(Cyclohexylmethoxy)ethan-1-amine |        |

## Structural Features and Their Implications

The molecule's structure can be deconstructed into three key components, each contributing to its overall chemical personality:

- Primary Aliphatic Amine (-NH<sub>2</sub>):** This functional group imparts basicity and nucleophilicity to the molecule. It is a primary site for reactions such as alkylation, acylation, and salt formation. The lone pair of electrons on the nitrogen atom also allows it to act as a ligand for metal ions.
- Ether Linkage (-CH<sub>2</sub>-O-CH<sub>2</sub>-):** The ether group is generally unreactive but influences the molecule's polarity, hydrogen bonding capability (as an acceptor), and conformational flexibility. Its presence differentiates this molecule from simple cyclohexylalkylamines.
- Cyclohexylmethyl Group (C<sub>6</sub>H<sub>11</sub>CH<sub>2</sub>-):** This bulky, lipophilic group will significantly influence the molecule's solubility, favoring non-polar organic solvents. It also provides steric hindrance around the ether linkage, which can affect reaction kinetics.

The combination of a hydrophilic amine head and a lipophilic cyclohexyl tail gives the molecule amphiphilic character, suggesting potential surfactant properties.

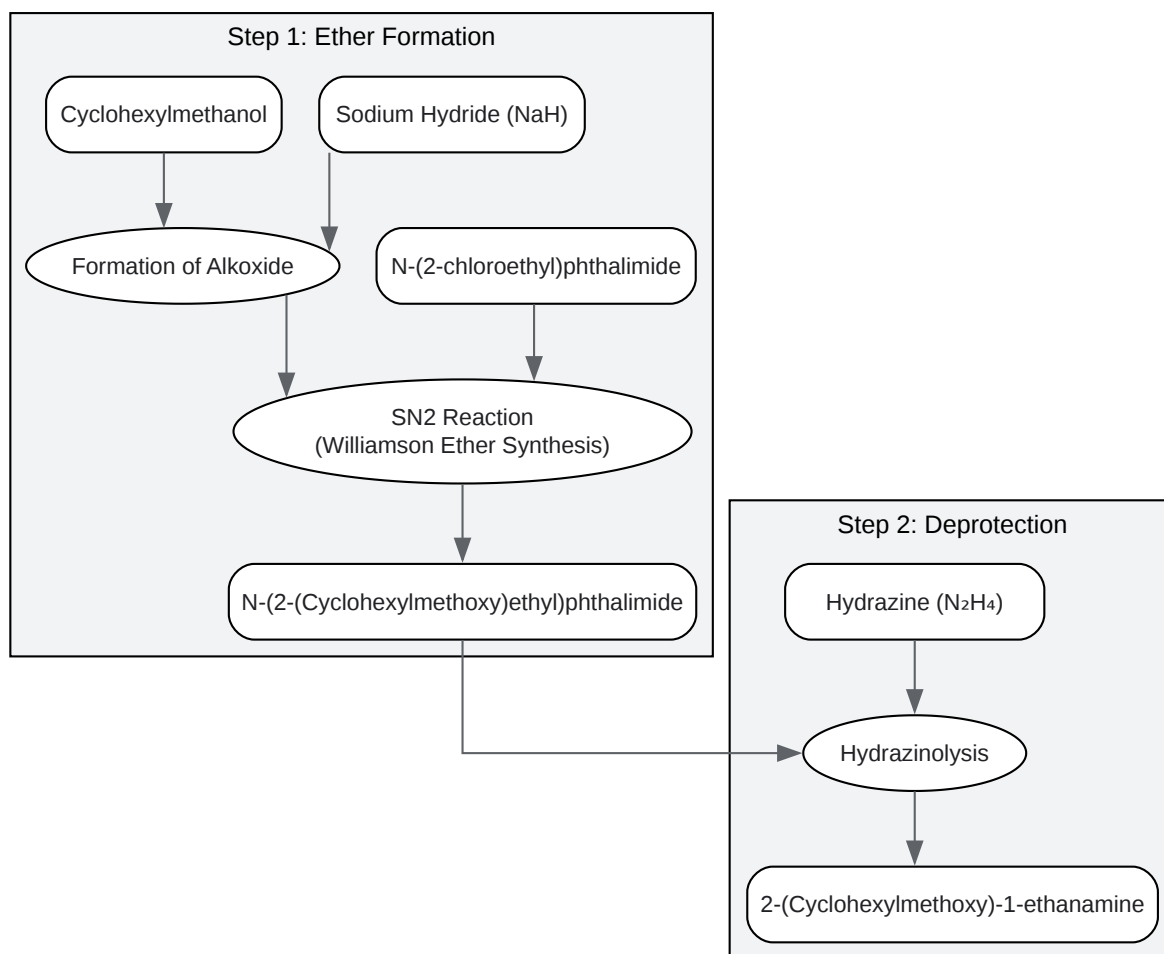
## Proposed Synthesis Pathway: Williamson Ether Synthesis

While no specific synthesis for **2-(Cyclohexylmethoxy)-1-ethanamine** is prominently documented, a highly plausible and efficient route is the Williamson ether synthesis. This classic and robust method forms an ether from an alcohol (or its conjugate base, an alkoxide) and an organohalide.<sup>[2][3][4]</sup> The synthesis involves an S<sub>N</sub>2 (bimolecular nucleophilic substitution) mechanism.<sup>[1][3]</sup>

The proposed two-step synthesis involves the reaction of cyclohexylmethanol with a protected 2-haloethylamine derivative, followed by deprotection of the amine. A more direct, albeit potentially lower-yielding, approach would involve the reaction of cyclohexylmethyl halide with the alkoxide of ethanolamine. The latter requires careful control of reaction conditions to avoid N-alkylation. A more controlled approach is outlined below.

## Logical Synthesis Workflow

The following diagram illustrates the proposed synthetic workflow, which prioritizes chemoselectivity by protecting the amine functionality.



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Caption: Proposed synthesis of **2-(Cyclohexylmethoxy)-1-ethanamine**.

## Detailed Experimental Protocol (Proposed)

### Step 1: Synthesis of N-(2-(Cyclohexylmethoxy)ethyl)phthalimide

- **Alkoxide Formation:** In a flame-dried, three-necked flask under an inert atmosphere (e.g., nitrogen or argon), add anhydrous tetrahydrofuran (THF). Add cyclohexylmethanol (1.0 eq.)

to the solvent.

- Cool the solution to 0 °C in an ice bath.
- Slowly add sodium hydride (NaH, 1.1 eq., 60% dispersion in mineral oil) in portions. Caution: Hydrogen gas is evolved.
- Allow the mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional hour until gas evolution ceases, indicating complete formation of the sodium cyclohexylmethoxide.
- S<sub>N</sub>2 Reaction: In a separate flask, dissolve N-(2-chloroethyl)phthalimide (1.0 eq.) in anhydrous THF.
- Slowly add the solution of N-(2-chloroethyl)phthalimide to the prepared alkoxide solution at room temperature.
- Heat the reaction mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction to room temperature and quench by the slow addition of water.
- Extract the aqueous layer with ethyl acetate. Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude N-(2-(Cyclohexylmethoxy)ethyl)phthalimide.
- Purify the crude product by column chromatography on silica gel.

#### Step 2: Synthesis of **2-(Cyclohexylmethoxy)-1-ethanamine**

- Hydrazinolysis: Dissolve the purified N-(2-(Cyclohexylmethoxy)ethyl)phthalimide (1.0 eq.) in ethanol.
- Add hydrazine hydrate (N<sub>2</sub>H<sub>4</sub>·H<sub>2</sub>O, 2.0-5.0 eq.) to the solution.
- Heat the mixture to reflux. A white precipitate (phthalhydrazide) will form.

- After the reaction is complete (monitored by TLC), cool the mixture to room temperature.
- Acidify the mixture with aqueous HCl to precipitate any remaining phthalhydrazide and to protonate the product amine.
- Filter the solid and wash with ethanol.
- Concentrate the filtrate under reduced pressure.
- Make the residue basic by adding aqueous NaOH and extract the free amine into a suitable organic solvent (e.g., dichloromethane or ether).
- Dry the combined organic extracts over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude **2-(Cyclohexylmethoxy)-1-ethanamine**.
- Purify the product by distillation under reduced pressure.

## Predicted Physicochemical Properties

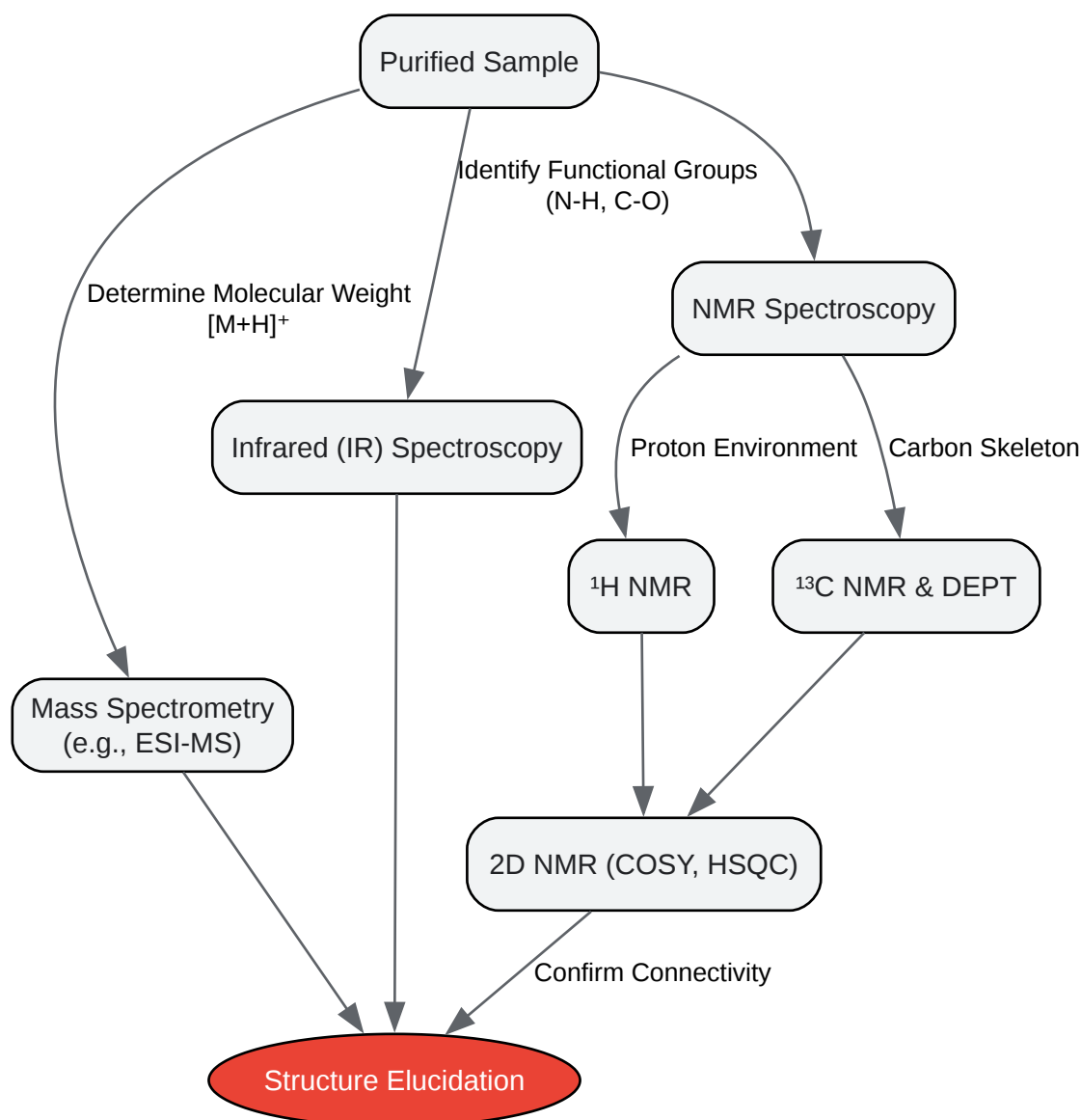
The following properties are predicted based on the molecular structure and data from analogous compounds such as 2-ethoxyethylamine.<sup>[5]</sup> These values should be confirmed experimentally.

| Property                | Predicted Value                                                                             | Rationale/Comparison                                                                                  |
|-------------------------|---------------------------------------------------------------------------------------------|-------------------------------------------------------------------------------------------------------|
| Boiling Point           | 200-220 °C                                                                                  | Higher than simpler 2-alkoxy-ethanamines due to increased molecular weight from the cyclohexyl group. |
| Density                 | ~0.9 - 0.95 g/mL                                                                            | Similar to other aliphatic amines and ethers.                                                         |
| Solubility              | Soluble in common organic solvents (e.g., ethanol, ether, THF). Sparingly soluble in water. | The lipophilic cyclohexyl group will dominate solubility characteristics.                             |
| pKa (of conjugate acid) | ~9.5 - 10.5                                                                                 | Typical for a primary aliphatic amine.                                                                |

## Spectroscopic Characterization (Expected Data)

Unambiguous structural elucidation of a novel compound requires a combination of spectroscopic methods.<sup>[6]</sup> The following sections detail the expected spectral data for **2-(Cyclohexylmethoxy)-1-ethanamine**.

## Spectroscopic Analysis Workflow



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Caption: Logical workflow for spectroscopic analysis.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

- <sup>1</sup>H NMR: The proton NMR spectrum is expected to show distinct signals for the different proton environments.
  - Cyclohexyl Protons: A complex series of multiplets between ~0.8-1.8 ppm.
  - -O-CH<sub>2</sub>-(cyclohexyl): A doublet at ~3.2-3.4 ppm.



- -O-CH<sub>2</sub>-CH<sub>2</sub>-N: A triplet at ~3.4-3.6 ppm.
- -CH<sub>2</sub>-N: A triplet at ~2.7-2.9 ppm.
- -NH<sub>2</sub>: A broad singlet between ~1.0-3.0 ppm, which is exchangeable with D<sub>2</sub>O.
- <sup>13</sup>C NMR: The carbon NMR spectrum will provide information on the carbon skeleton.
  - Cyclohexyl Carbons: Signals between ~25-40 ppm.
  - -O-CH<sub>2</sub>-(cyclohexyl): A signal at ~75-80 ppm.
  - -O-CH<sub>2</sub>-CH<sub>2</sub>-N: A signal at ~70-75 ppm.
  - -CH<sub>2</sub>-N: A signal at ~40-45 ppm.

## Infrared (IR) Spectroscopy

The IR spectrum will show characteristic absorption bands for the amine and ether functional groups.

- N-H Stretch: A pair of medium intensity bands for the primary amine symmetric and asymmetric stretches, expected around 3300-3500 cm<sup>-1</sup>.<sup>[7]</sup>
- C-H Stretch: Strong, sharp bands just below 3000 cm<sup>-1</sup> for the sp<sup>3</sup> C-H bonds.
- N-H Bend: A medium to strong band around 1600-1650 cm<sup>-1</sup>.
- C-O Stretch: A strong, characteristic band for the ether linkage in the 1050-1150 cm<sup>-1</sup> region.<sup>[7]</sup>

## Mass Spectrometry (MS)

Using a soft ionization technique like Electrospray Ionization (ESI), the primary ion observed in the mass spectrum would be the protonated molecule [M+H]<sup>+</sup> at an m/z corresponding to the molecular weight plus a proton.

- Expected [M+H]<sup>+</sup>: m/z = 158.26

## Potential Applications

The bifunctional nature of **2-(Cyclohexylmethoxy)-1-ethanamine** makes it a valuable intermediate in several areas of chemical research and development.

- **Pharmaceutical Synthesis:** As a primary amine, it can serve as a key building block for the synthesis of active pharmaceutical ingredients (APIs). The cyclohexylmethoxy moiety can be used to introduce lipophilicity and modulate the pharmacokinetic properties of a drug candidate.
- **Agrochemicals:** Similar amine structures are used in the development of herbicides and pesticides.<sup>[8]</sup>
- **Corrosion Inhibitors and Surfactants:** The amine group can adsorb onto metal surfaces, providing a protective layer against corrosion. Its amphiphilic nature also suggests potential use in surfactant formulations.<sup>[8]</sup>
- **Epoxy Curing Agents:** Primary amines are widely used as curing agents for epoxy resins, where they react with the epoxide groups to form a cross-linked polymer network.<sup>[9]</sup>

## Safety and Handling

While a specific Safety Data Sheet (SDS) for **2-(Cyclohexylmethoxy)-1-ethanamine** is not readily available, the hazards can be inferred from its functional groups.

- **Corrosivity:** Aliphatic amines are typically corrosive and can cause severe skin burns and eye damage.
- **Toxicity:** The compound may be harmful if swallowed, inhaled, or absorbed through the skin.
- **Handling:** It is imperative to handle this compound in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.

Researchers should always consult the SDS for structurally similar compounds before use and perform a thorough risk assessment.

## Conclusion

**2-(Cyclohexylmethoxy)-1-ethanamine** is a molecule with significant potential as a versatile chemical intermediate. This guide provides a comprehensive theoretical and predictive framework for its synthesis, properties, and characterization. By leveraging established principles of organic chemistry and data from analogous structures, researchers can confidently approach the synthesis and application of this compound. Experimental validation of the predicted data herein is a critical next step in fully elucidating the chemical profile of this promising molecule.

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